

VUF11418: Application Notes and Protocols for Use in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and use of **VUF11418**, a known CXCR3 activator, with a specific focus on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Introduction

VUF11418 is a small molecule activator of the C-X-C motif chemokine receptor 3 (CXCR3), a G protein-coupled receptor involved in inflammatory responses.[1][2] Its ability to modulate CXCR3 activity makes it a valuable tool for research in immunology and inflammation.[1][2] Proper handling and storage of **VUF11418**, particularly when prepared in a DMSO stock solution, are critical for ensuring experimental reproducibility and the integrity of research findings.

Physicochemical Properties



Property	Value	Reference
Chemical Name	1-((1R,5S)-6,6- dimethylbicyclo[3.1.1]hept-2- en-2-yl)-N-((2'-iodo-[1,1'- biphenyl]-4-yl)methyl)-N,N- dimethylmethanaminium iodide	[3]
CAS Number	1414376-85-4	
Molecular Formula	C25H31I2N	•
Molecular Weight	599.33 g/mol	•

Solubility in DMSO

Quantitative analysis indicates that the solubility of **VUF11418** in DMSO is 10 mM.

Solvent	Solubility
DMSO	10 mM

Note: For many organic compounds, moisture-absorbing DMSO can reduce solubility. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.

Stability and Storage

While specific quantitative stability data for **VUF11418** in DMSO is not readily available in published literature, general best practices for storing small molecules in DMSO should be followed to minimize degradation.



Parameter	Recommendation
Storage of Powder	Store at -20°C for long-term storage.
Storage of DMSO Stock Solution	Aliquot into single-use volumes and store at -80°C.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles to prevent degradation.
Long-term Storage	For extended storage, storing at -80°C is recommended to maintain compound integrity.

General Guidance: It is advisable to prepare fresh dilutions from the stock solution for each experiment. If a stock solution shows any signs of precipitation or color change, it should be discarded.

Experimental Protocols Preparation of a 10 mM VUF11418 Stock Solution in DMSO

Materials:

- VUF11418 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a polypropylene tube
- Vortex mixer
- Calibrated micropipettes

Procedure:

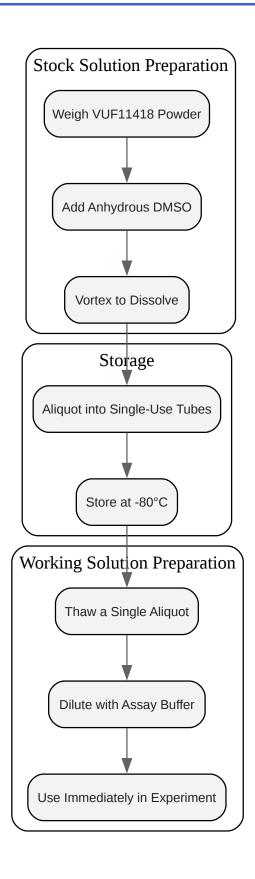
 Calculate the required mass of VUF11418 to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution:



- Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Mass (g) = 0.010 mol/L x 0.001 L x 599.33 g/mol
- Mass (mg) = 5.99 mg
- Carefully weigh the calculated amount of **VUF11418** powder and transfer it to the sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use, light-protected tubes for storage at -80°C.

Workflow for Preparing Working Solutions





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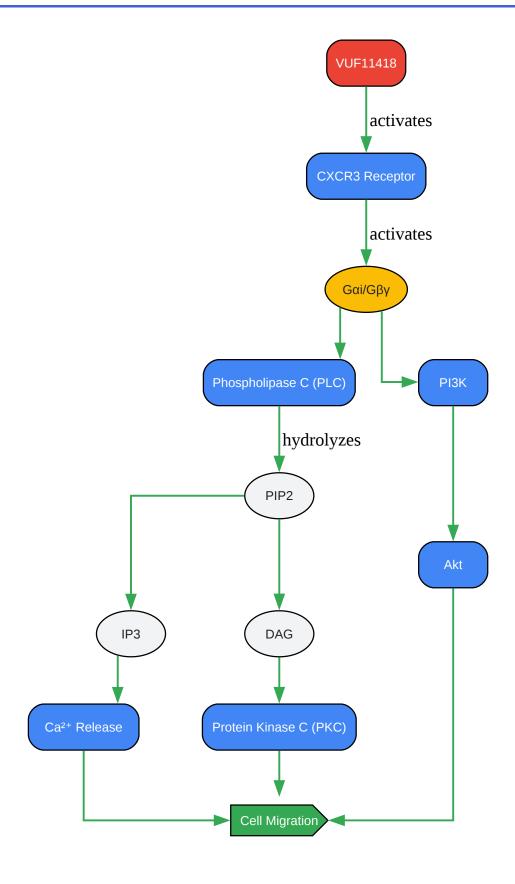
Preparation of **VUF11418** Working Solutions.



VUF11418 and the CXCR3 Signaling Pathway

VUF11418 acts as an activator of CXCR3. CXCR3 is a G protein-coupled receptor that, upon activation by its chemokine ligands (CXCL9, CXCL10, and CXCL11), initiates a cascade of intracellular signaling events. These pathways are crucial in mediating the chemotaxis of activated T cells, NK cells, and other immune cells to sites of inflammation. The activation of CXCR3 leads to the dissociation of the G protein complex, initiating downstream signaling through various pathways, including the phospholipase C (PLC) and phosphoinositide 3-kinase (PI3K) pathways, ultimately leading to cell migration and other effector functions.





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Simplified CXCR3 Signaling Pathway activated by VUF11418.



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